

In-Depth Technical Guide: Methyl 3-(1-aminoethyl)benzoate Hydrochloride

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Compound of Interest

Compound Name: *Methyl 3-(1-aminoethyl)benzoate hydrochloride*

Cat. No.: *B566945*

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For Researchers, Scientists, and Drug Development Professionals

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Introduction

Methyl 3-(1-aminoethyl)benzoate hydrochloride is a chemical compound utilized as a key intermediate in the synthesis of various pharmaceutical agents. Its molecular structure, featuring both an amine and an ester functional group, makes it a versatile building block in medicinal chemistry. This guide provides a comprehensive overview of its safety profile, physicochemical properties, and general applications based on available technical data.

Safety and Hazard Information

The following tables summarize the key safety and hazard information for **Methyl 3-(1-aminoethyl)benzoate hydrochloride** and its (S)-enantiomer. It is crucial to handle this compound in a well-ventilated area using appropriate personal protective equipment (PPE).

GHS Hazard Classification

Hazard Class	Category
Acute Toxicity, Oral	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	2A
Specific Target Organ Toxicity (Single Exposure); Respiratory Tract Irritation	3

Hazard and Precautionary Statements

Type	Code	Statement
Hazard	H302	Harmful if swallowed.
H315	Causes skin irritation.	Avoid breathing dust/fume/gas/mist/vapors/spray.
H319	Causes serious eye irritation.	
H335	May cause respiratory irritation.	
Precautionary	P261	
P264	Wash skin thoroughly after handling.	Avoid breathing dust/fume/gas/mist/vapors/spray.
P270	Do not eat, drink or smoke when using this product.	
P280	Wear protective gloves/protective clothing/eye protection/face protection.	
P301+P312	IF SWALLOWED: Call a POISON CENTER/doctor if you feel unwell.	
P302+P352	IF ON SKIN: Wash with plenty of soap and water.	Avoid breathing dust/fume/gas/mist/vapors/spray.
P304+P340	IF INHALED: Remove person to fresh air and keep comfortable for breathing.	
P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	
P330	Rinse mouth.	

P405	Store locked up.
P501	Dispose of contents/container to an approved waste disposal plant.

First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Move person into fresh air. If not breathing, give artificial respiration. Consult a physician.
Skin Contact	Wash off with soap and plenty of water. Consult a physician.
Eye Contact	Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water. Consult a physician.

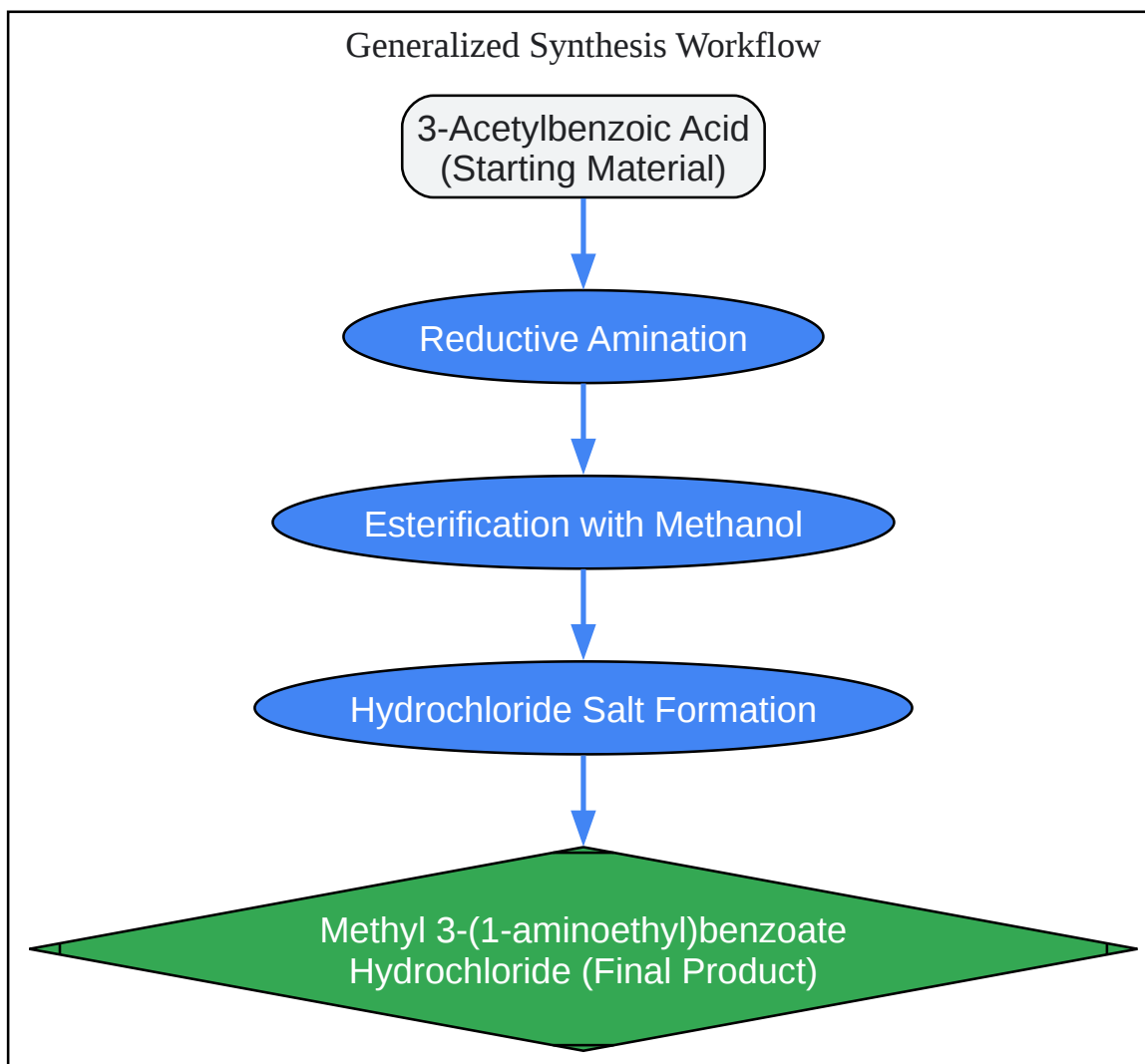
Physicochemical Properties

The physical and chemical properties of **Methyl 3-(1-aminoethyl)benzoate hydrochloride** are summarized in the table below.

Property	Value
CAS Number	1263378-68-2
Molecular Formula	C10H14ClNO2
Molecular Weight	215.68 g/mol [1] [2]
Appearance	Not specified (likely a solid)
Purity	≥97% (typical)
Storage	Store at room temperature in a dry, sealed container. [1]

Experimental Protocols

Detailed experimental protocols for the synthesis or specific applications of **Methyl 3-(1-aminoethyl)benzoate hydrochloride** are not readily available in the public domain. However, a general synthetic approach for related aminobenzoate esters can be inferred. The following represents a generalized, hypothetical workflow for its preparation and is not a validated protocol.



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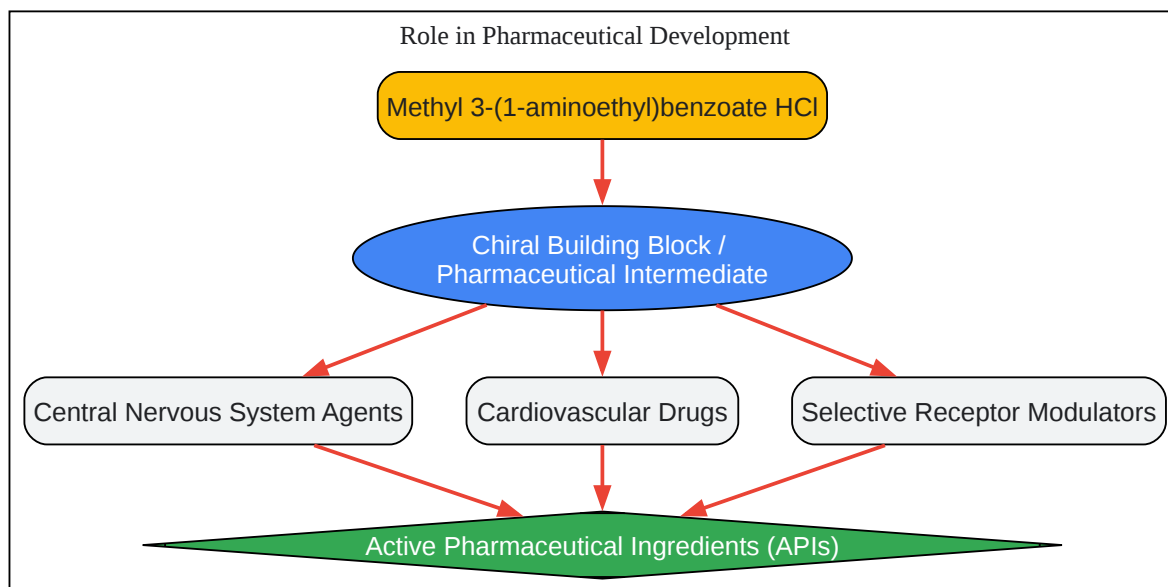
A generalized synthetic workflow for **Methyl 3-(1-aminoethyl)benzoate hydrochloride**.

Applications and Logical Relationships

Based on available information, **Methyl 3-(1-aminoethyl)benzoate hydrochloride** serves as a crucial building block in pharmaceutical research and development. Its primary utility lies in its incorporation into more complex molecules targeted for therapeutic use.

This compound, particularly its enantiomerically pure form, (S)-**Methyl 3-(1-aminoethyl)benzoate hydrochloride**, is valuable in asymmetric synthesis where specific stereochemistry is critical for biological activity.[3] It is employed in the development of chiral

drugs, including agents targeting the central nervous system and cardiovascular therapeutics. [3][4] The amine and ester functionalities allow for diverse chemical transformations, enabling its use in creating libraries of compounds for drug discovery and optimization.[4]



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Logical relationship of the compound as a pharmaceutical intermediate.

Signaling Pathways

There is currently no publicly available information detailing specific signaling pathways that are directly modulated by **Methyl 3-(1-aminoethyl)benzoate hydrochloride** itself. Its role is primarily that of a structural component in the synthesis of larger, biologically active molecules. The signaling pathways of interest would be those targeted by the final drug products synthesized using this intermediate.

Conclusion

Methyl 3-(1-aminoethyl)benzoate hydrochloride is a valuable chemical intermediate with a well-defined, albeit hazardous, safety profile. While detailed experimental protocols and biological activity data for the compound itself are scarce, its utility as a building block in the synthesis of pharmaceuticals, particularly chiral drugs, is established. Researchers and drug development professionals should handle this compound with the requisite safety precautions and can leverage its chemical functionalities for the creation of novel therapeutic agents. Further research into the biological effects of this molecule and its derivatives could unveil new applications.

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References

- 1. METHYL 3-AMINO BENZOATE synthesis - chemicalbook [chemicalbook.com]
- 2. buildingblock.bocsci.com [buildingblock.bocsci.com]
- 3. (S)-Methyl 3-(1-aminoethyl)benzoate hydrochloride [myskinrecipes.com]
- 4. Methyl 3-(1-Aminoethyl)benzoate Hydrochloride [myskinrecipes.com]
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